

An In-depth Technical Guide to the Crystal Structure of Nickel Acetate Tetrahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel acetate

Cat. No.: B1203099

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the crystal structure of **nickel acetate** tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$), a compound of interest in various chemical and pharmaceutical applications. The information presented herein is compiled from crystallographic studies and is intended to serve as a foundational resource for professionals engaged in research and development.

Core Crystallographic Data

The crystal structure of **nickel acetate** tetrahydrate has been elucidated through single-crystal X-ray diffraction analysis. The compound crystallizes in a monoclinic system, characterized by the space group $P2_1/c$.^{[1][2][3][4][5][6]} This arrangement indicates a centrosymmetric unit cell. The key crystallographic parameters are summarized in the table below, providing a quantitative description of the unit cell.

Parameter	Value (Source 1)	Value (Source 2)	Value (Source 3)
Crystal System	Monoclinic	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /c	P2 ₁ /c
a (Å)	4.8319(9)	4.764	4.75
b (Å)	11.900(2)	11.771	11.77
c (Å)	8.5531(17)	8.425	8.44
β (°)	93.6	93.6	93.6
Volume (Å ³)	490.64(16)	471.456	471.5
Z	2	2	2
Temperature (K)	298(2)	Not specified	Not specified
R-factor	0.0756	0.068	Not specified

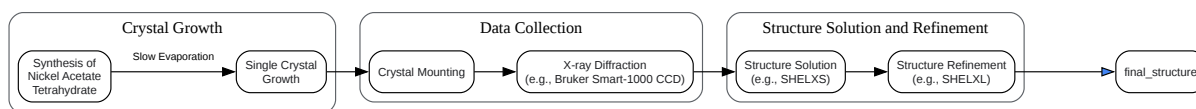
Note: Z represents the number of formula units per unit cell. The R-factor is a measure of the agreement between the crystallographic model and the experimental X-ray diffraction data.

Molecular Structure and Coordination Geometry

The central nickel(II) ion in the crystal structure of **nickel acetate** tetrahydrate exhibits a distorted octahedral coordination geometry.^{[2][4][7][8]} The coordination sphere is composed of four water molecules and two monodentate acetate ligands.^{[2][4][7]} The nickel atom is located at a center of symmetry. The two acetate groups are related by this symmetry, and each coordinates to the nickel ion through one of its oxygen atoms. The four water molecules occupy the remaining four coordination sites. This arrangement results in a three-dimensional network structure stabilized by extensive hydrogen bonding between the coordinated water molecules and the acetate ligands.^{[1][3][6]}

Experimental Protocol: Single-Crystal X-ray Diffraction

The determination of the crystal structure of **nickel acetate** tetrahydrate is typically achieved through the following experimental workflow:



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for crystal structure determination.

1. Crystal Growth:

- Single crystals of **nickel acetate** tetrahydrate suitable for X-ray diffraction are grown from a saturated aqueous solution by slow evaporation.[9] In some reported syntheses, the crystals were obtained from an ethanol solution in the presence of 4-amino-2-methylquinoline, followed by slow evaporation of the filtrate at room temperature.[1][3][9]

2. Data Collection:

- A suitable single crystal is mounted on a goniometer head.
- The crystal is then placed in an X-ray diffractometer (e.g., a Bruker SMART APEX CCD diffractometer) equipped with a monochromatic X-ray source (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).
- The diffraction data are collected at a specific temperature, often room temperature (298 K) or cryo-temperatures (e.g., 100 K), by rotating the crystal and collecting a series of diffraction images.

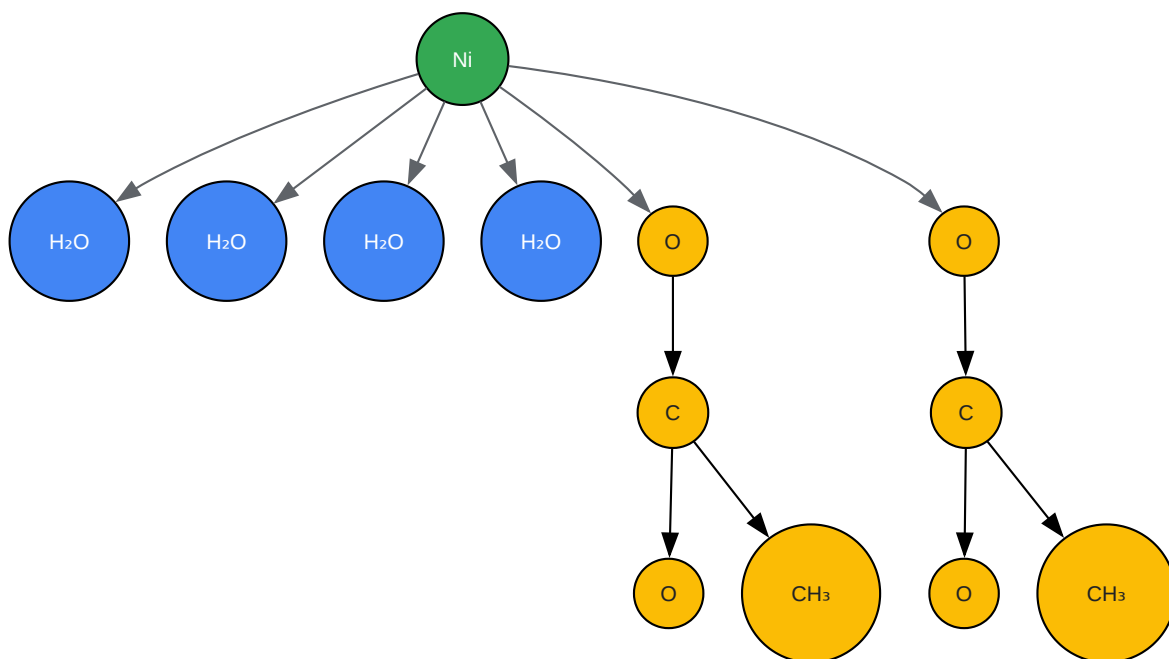
3. Structure Solution and Refinement:

- The collected diffraction data are processed to yield a set of structure factors.

- The crystal structure is solved using direct methods or Patterson methods, typically employing software packages like SHELXS.[1]
- The initial structural model is then refined by full-matrix least-squares on F^2 , using programs such as SHELXL.[1] This process involves adjusting atomic positions, and thermal parameters to minimize the difference between the observed and calculated structure factors.
- Hydrogen atoms are often placed in calculated positions and refined using a riding model.

Visualization of the Nickel Coordination Environment

The coordination of the nickel(II) ion in **nickel acetate** tetrahydrate can be visualized as a central nickel atom bonded to the oxygen atoms of four water molecules and two acetate ligands in an octahedral arrangement.



[Click to download full resolution via product page](#)

Fig. 2: Coordination of the Ni(II) ion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. journals.iucr.org [journals.iucr.org]
- 3. Preparation and Crystal Structure Nickel Acetate Tetrahydrate | Scientific.Net [scientific.net]
- 4. Nickel(II) acetate - Wikipedia [en.wikipedia.org]
- 5. Nickel acetate - Crystal growing [en.crystals.info]
- 6. journals.iucr.org [journals.iucr.org]
- 7. Nickel(II) acetate tetrahydrate, 98.0+%, 6018-89-9 [chemkits.eu]
- 8. wikipedia.nucleos.com [wikipedia.nucleos.com]
- 9. Preparation and Crystal Structure Nickel Acetate Tetrahydrate | Scientific.Net [scientific.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Nickel Acetate Tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203099#nickel-acetate-tetrahydrate-crystal-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com